

The Discovery and Synthesis of Saxagliptin Monohydrate: A Technical Guide

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Compound of Interest

Compound Name: *saxagliptin monohydrate*

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Authored For: Researchers, Scientists, and Drug Development Professionals

Abstract

Saxagliptin, a potent and selective dipeptidyl peptidase-4 (DPP-4) inhibitor, is a cornerstone in the management of type 2 diabetes mellitus. This technical guide provides a comprehensive overview of the discovery and synthetic pathways of **saxagliptin monohydrate**. It details the key chemical intermediates, reaction schemes, and experimental protocols. Furthermore, this document elucidates the mechanism of action of saxagliptin by diagramming the DPP-4 signaling pathway. Quantitative data from various synthetic routes are summarized for comparative analysis, offering valuable insights for process optimization and future drug development endeavors.

Discovery and Development

Saxagliptin, initially identified as BMS-477118, was discovered by scientists at Bristol-Myers Squibb.[1][2] The discovery and preclinical profile of this highly potent, long-acting, and orally active DPP-4 inhibitor were first disclosed in the Journal of Medicinal Chemistry in 2005.[1][2] The development of saxagliptin was a strategic effort to improve upon earlier DPP-4 inhibitors by enhancing both potency and duration of action.

Early development was conducted solely by Bristol-Myers Squibb. In 2007, a strategic collaboration was formed with AstraZeneca to co-develop and co-commercialize saxagliptin, bringing the drug through final clinical trials and to the global market.[3] Saxagliptin, sold under

the brand name Onglyza, received FDA approval in 2009 for the treatment of type 2 diabetes.

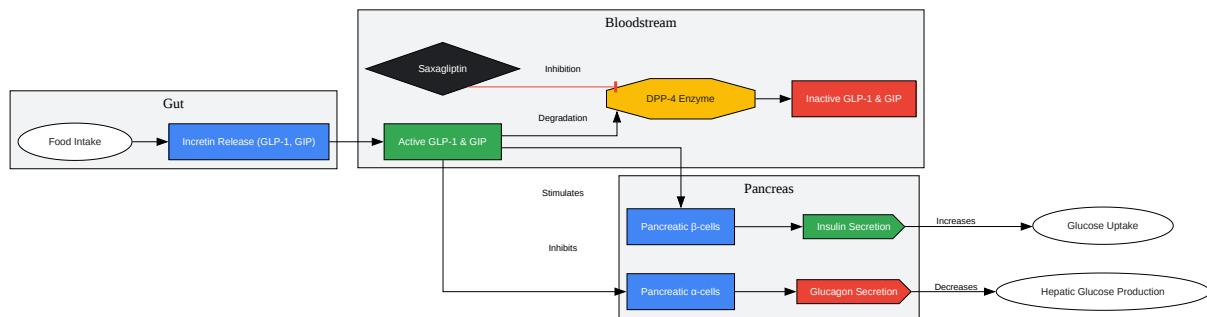
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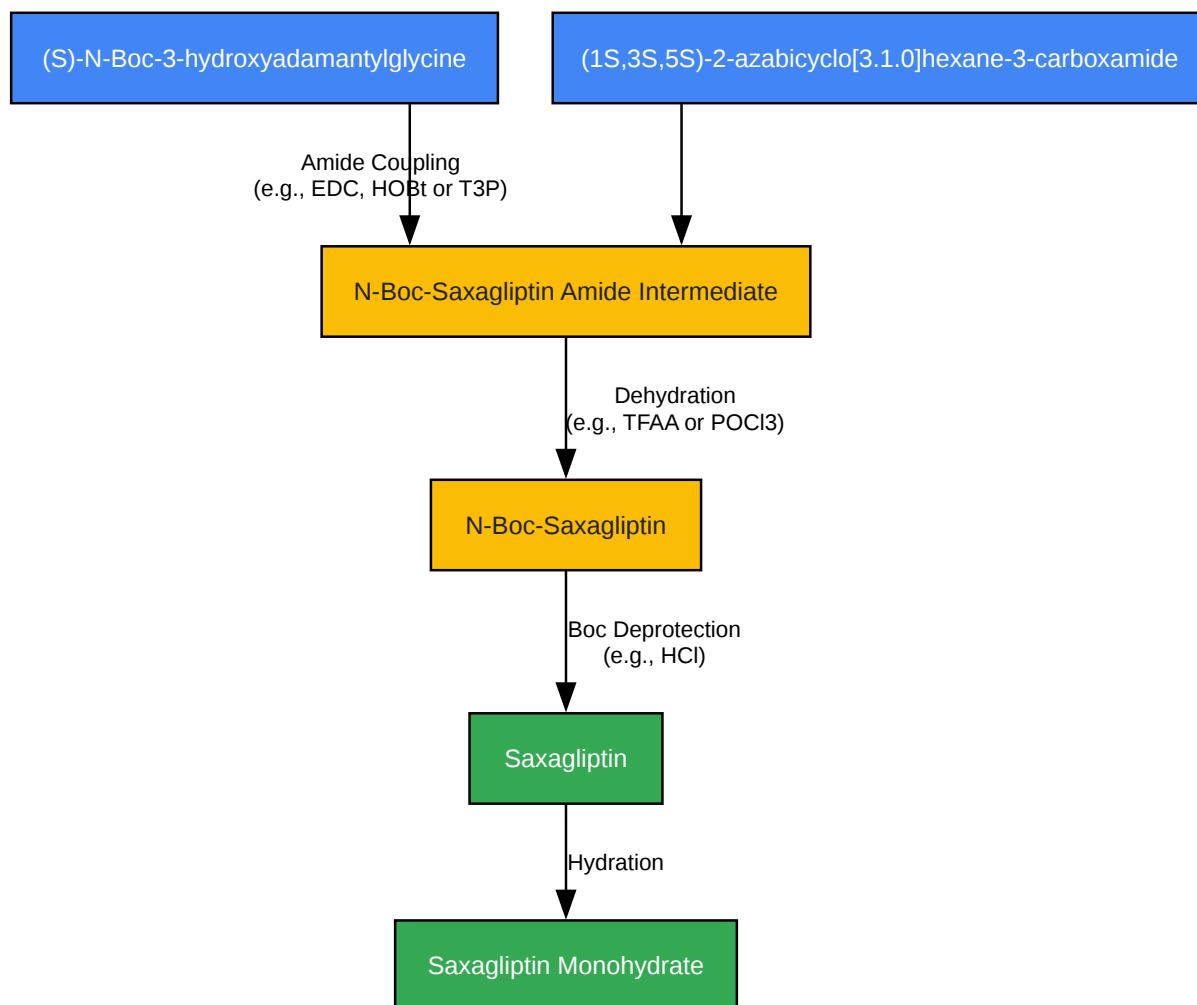
The core innovation in the molecular structure of saxagliptin is the incorporation of a cyanopyrrolidine moiety which binds to the active site of the DPP-4 enzyme, and a unique adamantylglycine side chain that contributes to its high potency and extended duration of action.

Mechanism of Action: The DPP-4 Signaling Pathway

Saxagliptin exerts its therapeutic effect by inhibiting the dipeptidyl peptidase-4 (DPP-4) enzyme. DPP-4 is responsible for the rapid degradation of incretin hormones, primarily glucagon-like peptide-1 (GLP-1) and glucose-dependent insulinotropic polypeptide (GIP). By inhibiting DPP-4, saxagliptin increases the circulating levels of active GLP-1 and GIP.

These incretin hormones play a crucial role in glucose homeostasis. Elevated levels of active GLP-1 and GIP stimulate insulin secretion from pancreatic β -cells in a glucose-dependent manner and suppress glucagon secretion from pancreatic α -cells. This dual action leads to improved glycemic control.





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